



The Dual PI3K/mTOR Inhibitor DS-7423: A Technical Overview

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|----------------------|----------|-----------|
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **DS-7423**, a potent and selective dual inhibitor of phosphoinositide 3-kinase (PI3K) and the mammalian target of rapamycin (mTOR). **DS-7423** has demonstrated significant anti-tumor activity in a range of preclinical models, targeting a critical signaling pathway frequently dysregulated in cancer. This document summarizes key quantitative data, details experimental protocols used in its evaluation, and provides visual representations of its mechanism of action and experimental workflows.

Core Mechanism of Action

DS-7423 exerts its anti-neoplastic effects by concurrently inhibiting two key nodes in the PI3K/AKT/mTOR signaling cascade. This pathway is a central regulator of cell growth, proliferation, survival, and metabolism.[1][2][3] Its aberrant activation is a common feature in many human cancers, making it a prime target for therapeutic intervention.[4][5] **DS-7423** is a small molecule inhibitor that targets the kinase domains of both PI3K and mTOR, thereby blocking the downstream signaling that promotes tumor progression.[6][7]

Quantitative Data Summary

The following tables summarize the in vitro potency and anti-proliferative activity of **DS-7423** across various cancer cell lines.

Table 1: In Vitro Kinase Inhibitory Activity of DS-7423



| Target | IC50 (nM) |
|--------|----------------|
| ΡΙ3Κα | 15.6[7][8][9] |
| РІЗКβ | 1,143[7][8][9] |
| РІЗКу | 249[7][8][9] |
| ΡΙ3Κδ | 262[7][8][9] |
| mTOR | 34.9[7][8][9] |

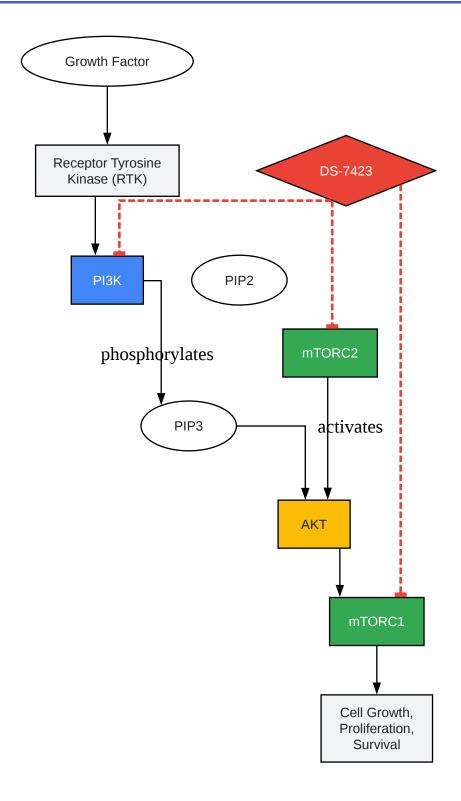
Table 2: Anti-proliferative Activity of **DS-7423** in Ovarian Clear Cell Adenocarcinoma (OCCA) Cell Lines

| Cell Line | PIK3CA Mutation Status | IC50 (nM) |
|-----------|------------------------|-----------|
| RMG-I | H1047R | < 75[6] |
| OVISE | - | < 75[6] |
| OVMANA | - | < 75[6] |
| TOV-21G | E545K | < 75[6] |
| ES-2 | - | < 75[6] |
| JHOC-5 | - | < 75[6] |
| JHOC-7 | - | < 75[6] |
| JHOC-9 | - | < 75[6] |
| KOC-7c | E545K | < 75[6] |

Signaling Pathway and Experimental Workflow

To visually represent the mechanism and evaluation of **DS-7423**, the following diagrams have been generated using the Graphviz DOT language.

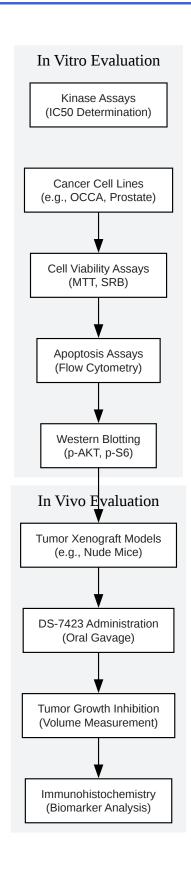




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DS-7423 inhibits the PI3K/mTOR signaling pathway.





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